

Technical Guide to Safety and Handling of A6770 Powder

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Compound of Interest

Compound Name: A6770

Cat. No.: B3025877

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for laboratory professionals. It is a compilation of publicly available data and does not replace a formal risk assessment. Always consult the most recent Material Safety Data Sheet (MSDS) from your supplier and adhere to all institutional and regulatory safety protocols.

Chemical Identification and Properties

A6770, identified by CAS number 1331754-16-5, is a potent inhibitor of sphingosine-1-phosphate (S1P) lyase. Initial investigations into this compound revealed conflicting information regarding its chemical formula and molecular weight from different suppliers. Through verification of the CAS number, the correct chemical identity has been established as 1-[5-(hydroxymethyl)-1H-imidazol-2-yl]-ethanone. It is crucial for researchers to use the CAS number to ensure they are working with the correct molecule.

Physical and Chemical Properties

Quantitative data for the physical and chemical properties of **A6770** are largely unavailable in public literature and supplier documentation. The following table summarizes the available information.

Property	Value	Source
Chemical Name	1-[5-(hydroxymethyl)-1H-imidazol-2-yl]-ethanone	MedKoo Biosciences, Cayman Chemical
CAS Number	1331754-16-5	Multiple Sources
Molecular Formula	C ₆ H ₈ N ₂ O ₂	MedKoo Biosciences, Cayman Chemical
Molecular Weight	140.14 g/mol	MedKoo Biosciences, Cayman Chemical
Appearance	Solid powder/Crystalline solid	DC Chemicals, Cayman Chemical
Melting Point	No data available	DC Chemicals
Boiling Point	No data available	DC Chemicals
Solubility	Soluble in DMSO and DMF	MedKoo Biosciences, Cayman Chemical
Odor	No data available	DC Chemicals

Hazard Identification and Toxicology

A6770 is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

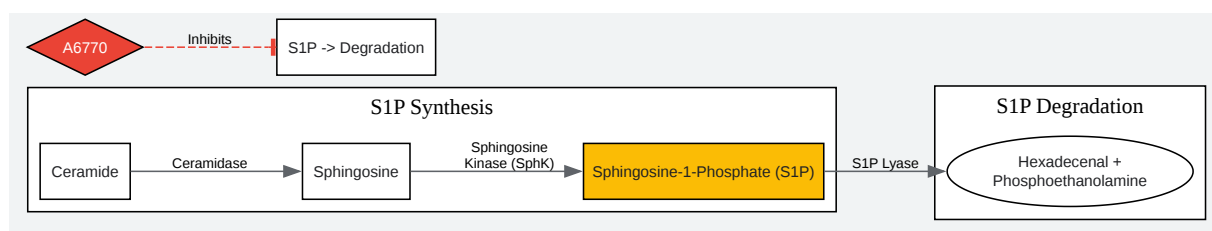
Toxicological Summary

Detailed toxicological studies for **A6770** are not widely available. It is not classified as a carcinogen by IARC, ACGIH, or OSHA.[1] Due to the lack of extensive data, this compound should be handled as a potent substance with unknown long-term health effects.

Toxicological Endpoint	Result
LD50 (Oral)	No data available
LD50 (Dermal)	No data available
LC50 (Inhalation)	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, or OSHA.[1]
Mutagenicity	No data available
Teratogenicity	No data available

Biological Activity and Mechanism of Action

A6770 is an inhibitor of sphingosine-1-phosphate (S1P) lyase, a key enzyme in the metabolism of the signaling lipid S1P.[2] By blocking S1P lyase, **A6770** leads to an accumulation of S1P, which can have significant effects on various cellular processes. This biological activity underscores the need for careful handling to avoid unintended physiological effects.



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Figure 1: A6770 inhibits the degradation of Sphingosine-1-Phosphate (S1P).

Experimental Protocols: Safe Handling of A6770 Powder

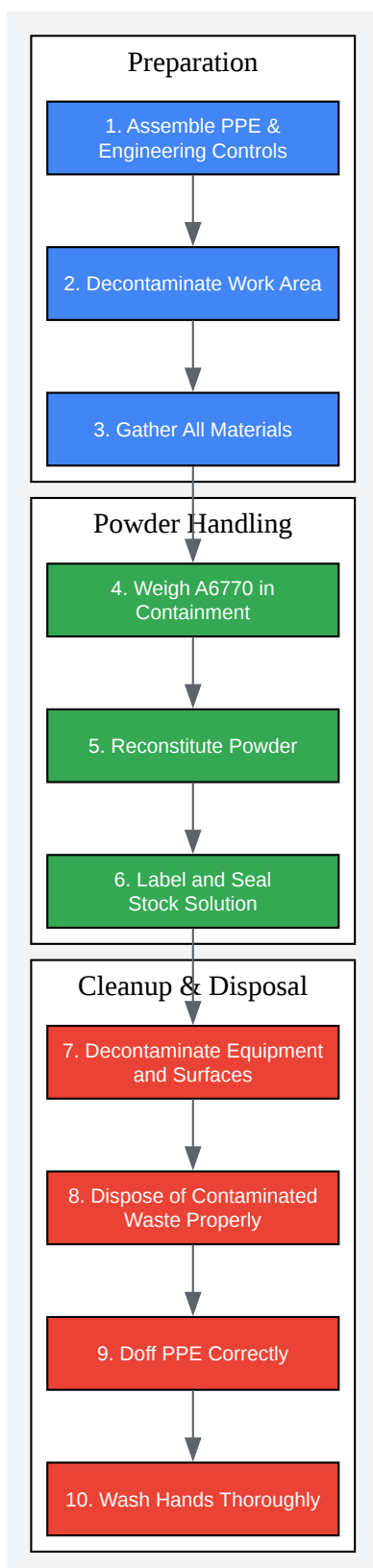
Due to its hazardous nature and the lack of comprehensive toxicological data, **A6770** must be handled with stringent safety precautions. The following is a general protocol for handling potent powders in a research laboratory.

Engineering Controls and Personal Protective Equipment (PPE)

- **Containment:** All handling of **A6770** powder (e.g., weighing, aliquoting, and reconstituting) must be performed in a certified chemical fume hood, a ventilated balance enclosure, or a glove box to minimize inhalation exposure.
- **Personal Protective Equipment (PPE):** A comprehensive PPE ensemble is mandatory.

PPE Item	Specification
Gloves	Double-gloving with nitrile gloves is required. Change the outer glove immediately if contaminated.
Eye Protection	Chemical safety goggles and a face shield must be worn.
Lab Coat	A dedicated, disposable lab coat or a coat made of a protective material like Tyvek®.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used, especially when handling larger quantities or if there is a risk of aerosolization.

Step-by-Step Handling Procedure



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Figure 2: Workflow for the safe handling of **A6770** powder.

- Preparation:
 - Ensure the fume hood or containment unit is functioning correctly.
 - Don the required PPE as specified in section 4.1.
 - Cover the work surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment (spatulas, weigh boats, vials, solvent, vortexer, etc.) within the containment area to minimize movement in and out of the hood.
- Weighing and Reconstitution:
 - Carefully transfer the desired amount of **A6770** powder to a tared weigh boat using a dedicated spatula. Avoid any actions that could generate dust.
 - Record the weight.
 - To reconstitute, add the solvent to the vial containing the powder. Do not add the powder to the solvent, as this increases the risk of aerosolization.
 - Cap the vial securely and vortex until the powder is fully dissolved.
- Cleanup and Waste Disposal:
 - All disposable items that have come into contact with **A6770** (gloves, weigh boats, bench paper, etc.) must be disposed of as hazardous chemical waste.
 - Decontaminate non-disposable equipment (like spatulas) with an appropriate solvent. The cleaning solvent should also be disposed of as hazardous waste.
 - Wipe down the work surface within the containment unit.
 - Remove PPE in the correct order to avoid self-contamination (outer gloves first, then face shield/goggles, lab coat, and finally inner gloves).
 - Wash hands thoroughly with soap and water after the procedure is complete.

Storage and Stability

Proper storage is critical to maintain the integrity of **A6770** and ensure safety.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Keep container tightly sealed in a dry, well-ventilated area, away from light and ignition sources. [1]
In Solvent (DMSO)	-80°C	Up to 6 months	Prepare fresh solutions as needed. Avoid repeated freeze-thaw cycles.

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Incident	First Aid / Spill Response
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with soap and water. Seek medical attention if irritation develops.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material. Carefully collect the material into a sealed container for hazardous waste disposal. Decontaminate the spill area.

This technical guide provides a framework for the safe handling of **A6770** powder. Researchers must combine this information with their institution's specific safety protocols and a thorough understanding of the experimental procedures being undertaken.

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References

- 1. Sphingosine 1-phosphate is a key metabolite linking sphingolipids to glycerophospholipids - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. benchchem.com [benchchem.com]
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